

Application Notes: Transwell Invasion Assay Using WZ4003 to Inhibit NUAK Kinase Activity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: WZ4003

Cat. No.: B611835

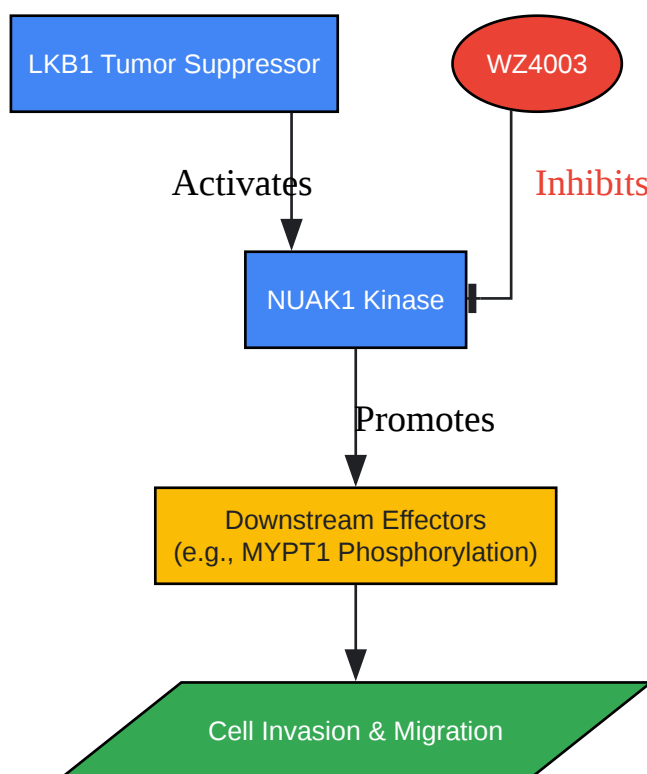
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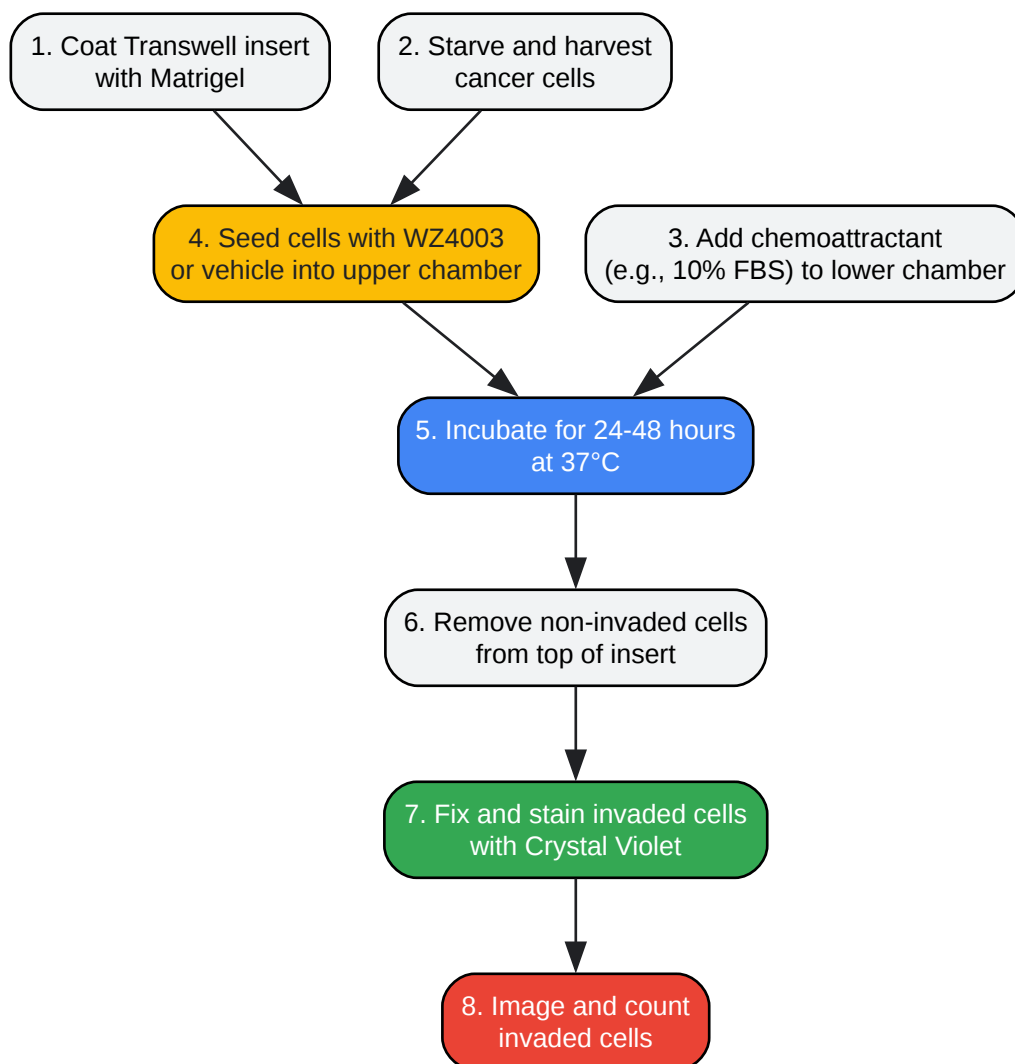
Introduction

The Transwell invasion assay is a widely used method to study the invasive potential of cancer cells in vitro. This assay mimics the process of metastasis, where cancer cells penetrate the extracellular matrix (ECM) to invade surrounding tissues. **WZ4003** is a potent and selective dual inhibitor of NUAK family SNF1-like kinase 1 (NUAK1) and NUAK2, with IC₅₀ values of 20 nM and 100 nM, respectively.[1][2] The NUAK kinases are activated by the tumor suppressor kinase LKB1 and are implicated in regulating cell adhesion, migration, and invasion.[1][3] Studies have demonstrated that **WZ4003** can effectively inhibit the migration and invasion of various cancer cells, making it a valuable tool for investigating the role of the LKB1-NUAK signaling pathway in cancer metastasis.[1][3][4]

Mechanism of Action

WZ4003 exerts its anti-invasive effects by inhibiting the LKB1-NUAK signaling pathway. NUAK1, a key downstream effector of LKB1, plays a role in controlling myosin phosphatase complexes and cell adhesion.[1][5] By inhibiting NUAK1, **WZ4003** prevents the phosphorylation of downstream targets like Myosin Phosphatase Targeting Subunit 1 (MYPT1), which disrupts the cellular machinery required for cell migration and invasion.[1] This inhibition has been shown to suppress the invasive potential of cancer cells in Matrigel-based Transwell assays.[3] While originally developed in the context of overcoming resistance in EGFR-mutant cancers, its high selectivity for NUAK kinases makes it a specific tool for studying this pathway.[1][6][7]





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- To cite this document: BenchChem. [Application Notes: Transwell Invasion Assay Using WZ4003 to Inhibit NUAK Kinase Activity]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b611835#transwell-invasion-assay-protocol-with-wz4003>]

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